

An In-depth Technical Guide to 4-Bromo-2,6-diethylaniline

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Compound of Interest

Compound Name: 4-Bromo-2,6-diethylaniline

Cat. No.: B1268459

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, synthesis, reactivity, and applications of **4-Bromo-2,6-diethylaniline** (CAS No: 56746-19-1). The information is intended to support research and development activities in the fields of organic chemistry, medicinal chemistry, and materials science.

Core Chemical Properties

4-Bromo-2,6-diethylaniline is a substituted aniline derivative characterized by a bromine atom at the para position and two ethyl groups flanking the amino group. These structural features impart specific reactivity and physical properties, making it a valuable intermediate in organic synthesis.

Physicochemical Data

The key physicochemical properties of **4-Bromo-2,6-diethylaniline** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₄ BrN	[1] [2]
Molecular Weight	228.13 g/mol	[1] [2]
Appearance	Light yellow to Brown clear liquid	[1]
Boiling Point	134 °C at 3 mmHg	[1]
Specific Gravity	1.33 (20/20)	
Refractive Index	1.58	[1]
Purity	>98.0% (GC)	[1]
CAS Number	56746-19-1	[1] [2]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **4-Bromo-2,6-diethylaniline**. Data from Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are available.[3][4]

- ¹H NMR: Spectra confirm the presence of aromatic protons, the amine protons, and the characteristic signals of the two ethyl groups.[3][4]
- ¹³C NMR: Spectra are available for detailed structural elucidation.
- IR Spectroscopy: Data is available to identify functional groups.[3]
- Mass Spectrometry: MS data confirms the molecular weight and isotopic pattern characteristic of a monobrominated compound.[3]

Synthesis and Experimental Protocols

The synthesis of **4-Bromo-2,6-diethylaniline** typically involves the electrophilic bromination of 2,6-diethylaniline. The steric hindrance from the two ethyl groups directs the incoming electrophile (bromine) to the para position of the aromatic ring.

General Synthesis Protocol

A common method for the synthesis of similar compounds like 4-bromo-2,6-dimethylaniline involves the direct bromination of the corresponding aniline derivative.[\[5\]](#)[\[6\]](#) The following is a generalized protocol adapted for **4-Bromo-2,6-diethylaniline**.

Materials:

- 2,6-diethylaniline
- Liquid Bromine (Br_2)
- Hydrochloric Acid (HCl)
- Sodium Carbonate (Na_2CO_3)
- Petroleum Ether
- Ethyl Acetate
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

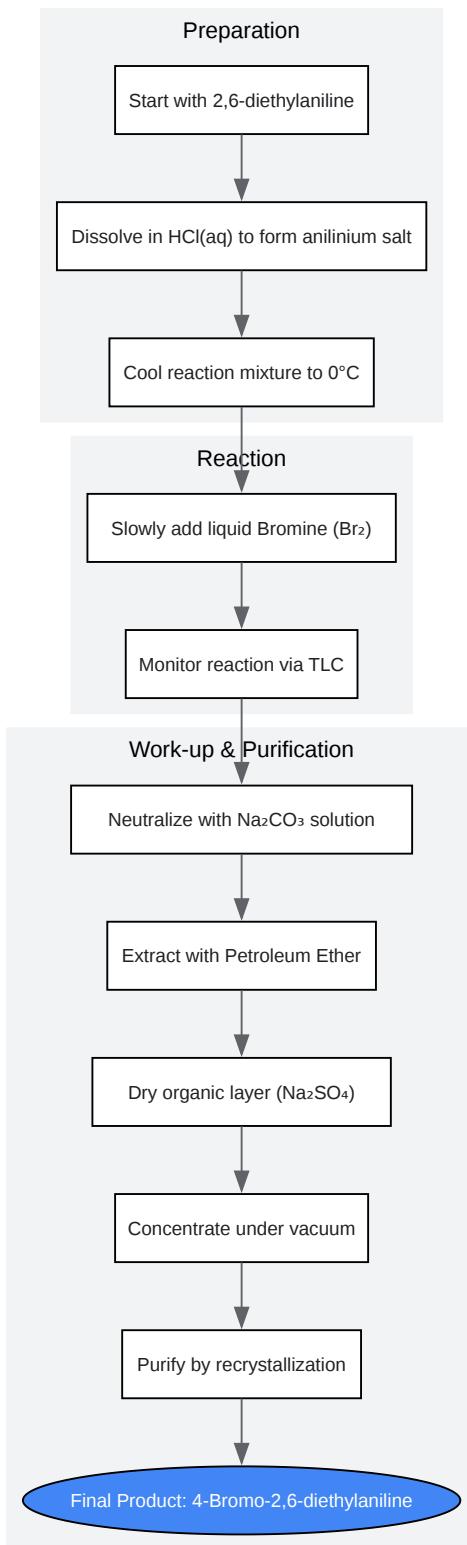
- Amine Salt Formation: 2,6-diethylaniline is dissolved in an aqueous solution of hydrochloric acid to form the corresponding anilinium salt. This step passivates the amino group and prevents side reactions.[\[5\]](#)
- Cooling: The reaction mixture is cooled to 0 °C in an ice bath to control the exothermic bromination reaction.[\[5\]](#)
- Bromination: A solution of liquid bromine is added dropwise to the cooled reaction mixture over a period of several hours. The slow addition is critical to ensure selective monobromination at the para position and to suppress the formation of by-products.[\[5\]](#)
- Reaction Monitoring: The progress of the reaction is monitored by Thin Layer Chromatography (TLC), using a solvent system such as ethyl acetate/petroleum ether.[\[5\]](#)

- Work-up: Upon completion, the acidic solution is neutralized by the slow addition of a saturated sodium carbonate solution until the pH is greater than 12. This deprotonates the anilinium salt, yielding the free aniline as an oily substance.[5]
- Extraction: The product is extracted from the aqueous layer using an organic solvent like petroleum ether.[5]
- Drying and Concentration: The combined organic extracts are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.[5]
- Purification: The crude **4-Bromo-2,6-diethylaniline** can be further purified by recrystallization from a suitable solvent, such as petroleum ether, at low temperatures to obtain the final product as a liquid.[5]

Synthesis Workflow Diagram

The logical flow of the synthesis protocol is illustrated below.

Synthesis Workflow for 4-Bromo-2,6-diethylaniline

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Caption: A flowchart illustrating the key steps in the synthesis of **4-Bromo-2,6-diethylaniline**.

Reactivity and Applications

4-Bromo-2,6-diethylaniline is a versatile building block in organic synthesis, primarily due to the reactivity of its amino and bromo functional groups.

Chemical Reactivity

- Amino Group: The amino group can undergo various reactions, including diazotization, acylation, and alkylation, allowing for the introduction of diverse functionalities.
- Bromo Group: The bromine atom is a good leaving group in nucleophilic aromatic substitution reactions and is highly susceptible to metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig couplings). This enables the formation of new carbon-carbon and carbon-heteroatom bonds.

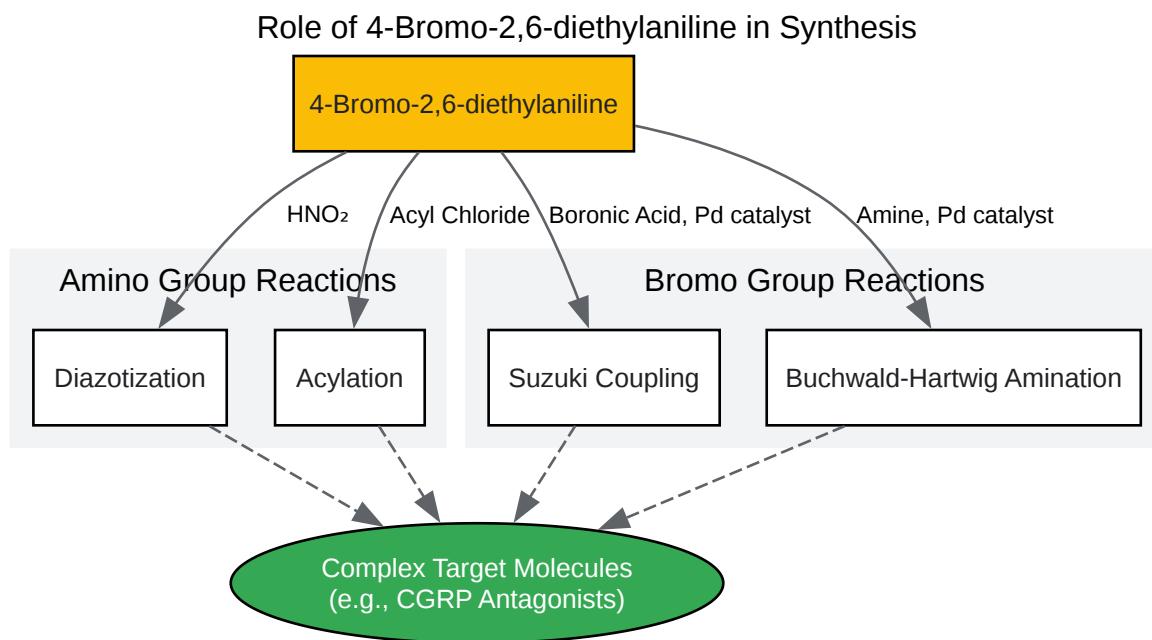
Applications in Drug Development and Research

This compound serves as a key intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical industry.

- CGRP Receptor Antagonists: It is used in the synthesis of substituted indazole and benzoxazolone amino acids, which are utilized as D-tyrosine surrogates in the development of highly potent calcitonin gene-related peptide (CGRP) receptor antagonists.^[7] CGRP antagonists are a class of drugs used for the treatment of migraines.
- Organic Synthesis: It is a valuable starting material for creating a wide range of specialty chemicals and is used in proteomics research.^[2] The presence of both a nucleophilic amine and a handle for cross-coupling (bromine) makes it a strategic component in multistep syntheses.

Role as a Chemical Intermediate

The diagram below illustrates the role of **4-Bromo-2,6-diethylaniline** as a versatile chemical intermediate.



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Caption: Reactivity of **4-Bromo-2,6-diethylaniline** as a versatile chemical intermediate.

Safety and Handling

Proper handling of **4-Bromo-2,6-diethylaniline** is essential due to its potential hazards. The following table summarizes the key safety information.

Category	Information	Source(s)
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.	[1]
Precautionary Statements	P261: Avoid breathing dust, fumes, gas, mist, vapours, spray. P264: Wash thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352+P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.	[1]
Signal Word	Warning	[1]
Storage Conditions	Refrigerated (0-10°C). Store under an inert gas.	[1]
Conditions to Avoid	Light sensitive, Air sensitive, Heat sensitive.	[1]

It is strongly recommended to consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical. All work should be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

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